

An In-depth Technical Guide to Methyl Ricinoleate (CAS 141-24-2)

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Compound of Interest

Compound Name: Methyl Ricinoleate

Cat. No.: B110599

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Introduction

Methyl Ricinoleate, with CAS number 141-24-2, is the methyl ester of ricinoleic acid.[1] Ricinoleic acid is an unsaturated omega-9 hydroxy fatty acid that constitutes approximately 90% of the fatty acid content in castor oil, which is derived from the seeds of the *Ricinus communis* plant.[2][3] Produced through the transesterification of castor oil, **Methyl Ricinoleate** is a versatile and biodegradable bio-based chemical.[4][5] It serves as a crucial intermediate in organic synthesis and finds extensive application across various industries, including cosmetics, pharmaceuticals, lubricants, and polymers. Its unique molecular structure, featuring a hydroxyl group and a double bond, imparts distinct properties such as high viscosity and lubricity, making it a valuable compound for researchers and drug development professionals.

Physicochemical Properties

Methyl Ricinoleate is a colorless to pale yellow liquid. It is characterized by its solubility in alcohol and other organic solvents and its insolubility in water. The quantitative physicochemical properties are summarized in the table below.

| Property | Value | Source(s) |
|----------------------------|--|-----------|
| CAS Number | 141-24-2 | |
| Molecular Formula | C ₁₉ H ₃₆ O ₃ | |
| Molecular Weight | 312.49 g/mol | |
| Appearance | Colorless to Pale Yellow Liquid | |
| Boiling Point | 411-413 °C @ 760 mmHg (estimated) 170 °C @ 1 mmHg 84 °C @ 22 mmHg (lit.) | |
| Melting Point | -29 °C | |
| Flash Point | 154.6 °C (310 °F) (estimated) 209 °C | |
| Density / Specific Gravity | 0.920 - 0.925 g/cm ³ @ 25 °C | |
| Refractive Index | 1.460 - 1.4638 @ 16-20 °C | |
| Water Solubility | 0.09867 mg/L @ 25 °C (estimated); Insoluble | |
| Solubility | Soluble in alcohol and organic solvents | |
| Purity | ≥75% to ≥99% (by GC) | |
| Storage Temperature | -20 °C to 8 °C | |

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **Methyl Ricinoleate**. Various techniques are employed for its characterization.

| Spectroscopic Technique | Details | Source(s) |
|----------------------------|---|-----------|
| ^1H NMR | Spectrum available (Solvent: CCl_4) | |
| ^{13}C NMR | Spectrum available | |
| Infrared (IR) Spectroscopy | Spectrum available | |
| Mass Spectrometry (MS) | Electron Ionization (EI) spectrum available | |
| Gas Chromatography (GC) | Retention Index: 2188 | |

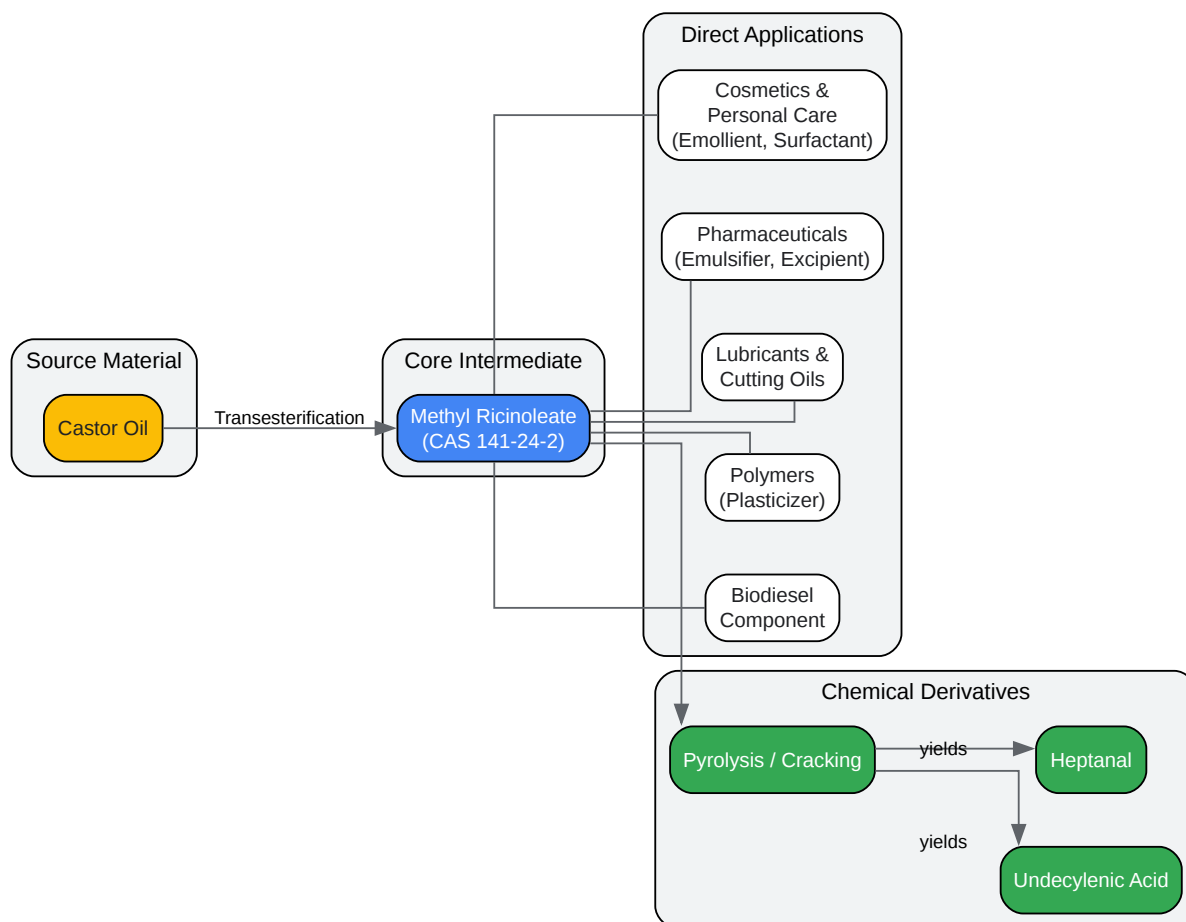
Safety and Toxicology

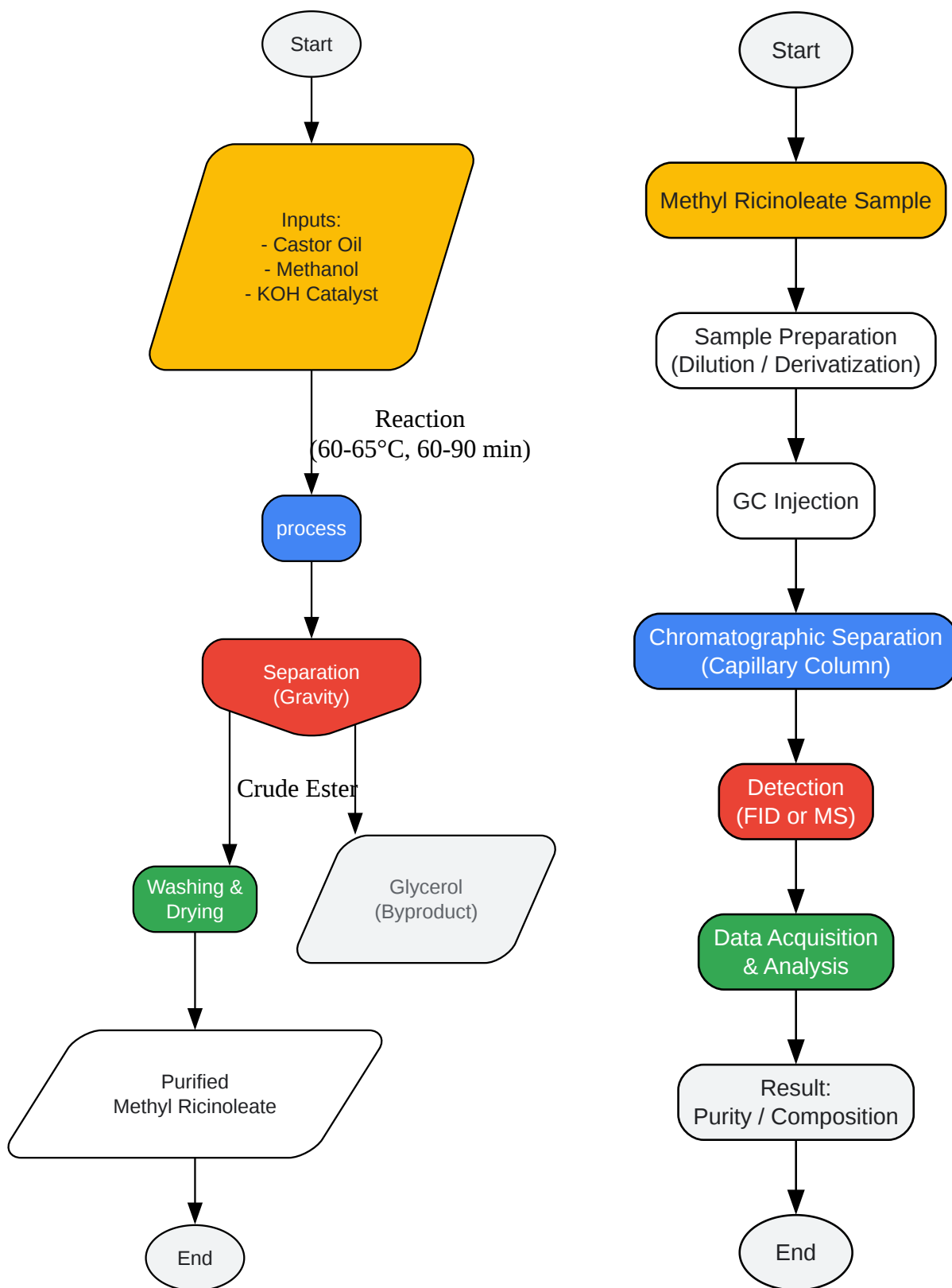
Methyl Ricinoleate is generally considered to have a low toxicity profile and is not classified as a hazardous substance. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed it as safe for use in cosmetic ingredients, noting few toxic effects in acute or chronic tests and no evidence of genotoxicity.

| Safety Information | Details | Source(s) |
|-------------------------------------|---|-----------|
| Hazard Classification | Not classified as hazardous | |
| Toxicological Profile | Few toxic effects in acute, subchronic, or chronic toxicity tests. Not found to be genotoxic or a sensitizer. | |
| Personal Protective Equipment (PPE) | Eyeshields, gloves | |
| First Aid Measures | In case of contact, rinse skin or eyes with water. If inhaled, move to fresh air. If ingested, rinse mouth. Seek medical attention if symptoms persist. | |
| Firefighting | Use dry chemical, foam, or carbon dioxide. Water may be unsuitable as it can spread the fire. | |
| WGK (Germany) | 3 (severe hazard to water) | |

Applications and Derivatives

The unique properties of **Methyl Ricinoleate** make it a valuable component in a wide range of applications, from industrial processes to consumer products. It also serves as a platform chemical for the synthesis of other important compounds.





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